

# (Phe2,Orn8)-oxytocin solubility issues

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**Compound Focus:** (Phe2,Orn8)-oxytocin

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## Solubility & Storage Data

The table below consolidates the available experimental data for **(Phe2,Orn8)-Oxytocin** [1].

Parameter	Specification / Value
Molecular Weight	992.18 g/mol [1]
Appearance	White to off-white solid [1]
Recommended Solvent	DMSO [1]
Stock Solubility	50 mg/mL (50.39 mM) in DMSO [1]
Solubility Note	Requires ultrasonic treatment; the solution is hygroscopic [1]
Storage Conditions	Sealed storage, away from moisture [1]
Storage Duration	-80°C for 6 months; -20°C for 1 month (as a stock solution) [1]

## Troubleshooting Solubility Issues

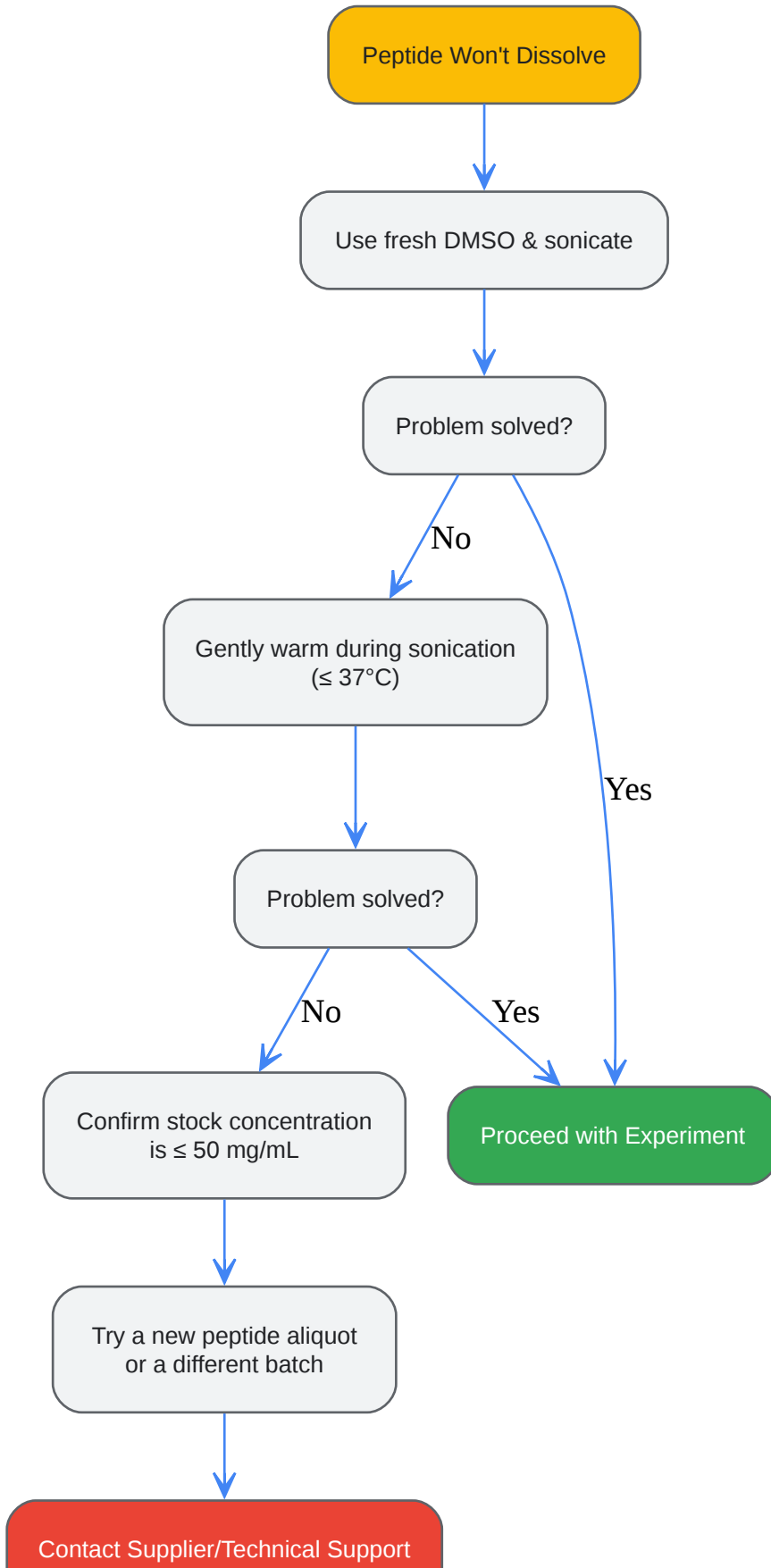
Here are answers to common questions and steps to resolve solubility problems.

- **Q1: What is the best way to prepare a stock solution of (Phe2,Orn8)-Oxytocin?**
  - **A:** Follow this protocol for reliable results [1]:
    - **Bring reagents to room temperature.** Take your vial of **(Phe2,Orn8)-Oxytocin** and a new container of DMSO out of storage and allow them to warm up before use.
    - **Weigh the peptide.**
    - **Add the calculated volume** of DMSO to achieve a 50 mg/mL concentration.
    - **Sonicate the mixture.** Place the tube in an ultrasonic bath for several minutes until the solid is fully dissolved. Hygroscopic DMSO can absorb water from the air, which may affect solubility, so using a newly opened bottle is recommended [1].
    - **Aliquot and store.** Immediately after preparation, aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month [1].
- **Q2: My peptide is not dissolving properly. What should I do?**
  - **A:** If you encounter issues, try these steps:
    - **Confirm Solvent and Concentration:** Double-check that you are using **DMSO** and have not exceeded the recommended stock concentration of **50 mg/mL** [1].
    - **Extend Sonication:** Sometimes, longer or more vigorous sonication is needed. Ensure the ultrasonic bath is functioning correctly.
    - **Verify Storage Conditions:** Check if the peptide or the DMSO has been exposed to moisture. If you suspect contamination, try a new aliquot of peptide from a different batch or a new bottle of DMSO.
    - **Warm Gently:** If sonication alone fails, you can try gently warming the tube in your hand or with a lukewarm water bath (not exceeding 37°C) during sonication.
- **Q3: How can I prevent solubility issues in the future?**
  - **A:** The most critical factors are **moisture control and handling**.
    - **Always use fresh, dry DMSO.** Once opened, DMSO readily absorbs water. For critical experiments, consider purchasing small, sealed ampoules.
    - **Practice good aliquot management.** Avoid repeated freezing and thawing of the main stock solution.
    - **Keep the peptide powder sealed and dry.** Ensure the original vial is tightly closed and stored with desiccant as recommended.

## Experimental Workflow for Solubility Optimization

The following diagram outlines a logical path to follow if you face solubility challenges with **(Phe2,Orn8)-Oxytocin**.

## Solubility Troubleshooting Workflow



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## Key Considerations for Researchers

- **Hygroscopic DMSO:** The note that "Hygroscopic DMSO has a significant impact on the solubility" is critical [1]. Using dry, freshly opened DMSO is often the single most important factor for successfully dissolving peptides like **(Phe2,Orn8)-Oxytocin**.
- **Biological Activity Context:** **(Phe2,Orn8)-Oxytocin** is a selective V1 vasopressin agonist. Understanding its receptor activity can be important for designing your cellular assays and interpreting results beyond just solubility [1].

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## References

1. (Phe2,Orn8)-Oxytocin | V1 Vasopressin Agonist [medchemexpress.com]

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